

Benz[a]anthracene-7-chloromethane-¹³C supplier and pricing

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Compound of Interest

Compound Name: *Benz[a]anthracene-7-
chloromethane-¹³C*

Cat. No.: *B589463*

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Technical Guide: Benz[a]anthracene-7-chloromethane-¹³C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Benz[a]anthracene-7-chloromethane-¹³C, a stable isotope-labeled polycyclic aromatic hydrocarbon (PAH). This document consolidates available information on its suppliers, pricing, chemical properties, and toxicological profile. Due to the limited publicly available data on specific experimental applications of this labeled compound, this guide also includes generalized methodologies for the synthesis and study of related benz[a]anthracene derivatives to provide a framework for its potential research applications.

Chemical Identity and Properties

Benz[a]anthracene-7-chloromethane-¹³C is a derivative of benz[a]anthracene, a class of compounds known for their carcinogenic properties. The incorporation of a ¹³C stable isotope in the chloromethyl group makes it a valuable tool for tracer studies in metabolism, DNA adduct formation, and other toxicological research.

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 1391054-60-6 | [1] |
| Molecular Formula | C ₁₈ ¹³ CH ₁₃ Cl | [1] |
| Molecular Weight | 277.75 g/mol | [1] |
| Synonyms | 7-Chloromethylbenz[a]anthracene- ¹³ C ₁ , NSC 30973- ¹³ C ₁ | [1] |
| Appearance | Off-white Solid | |
| Storage | 2-8°C Refrigerator | |

Supplier and Pricing Information

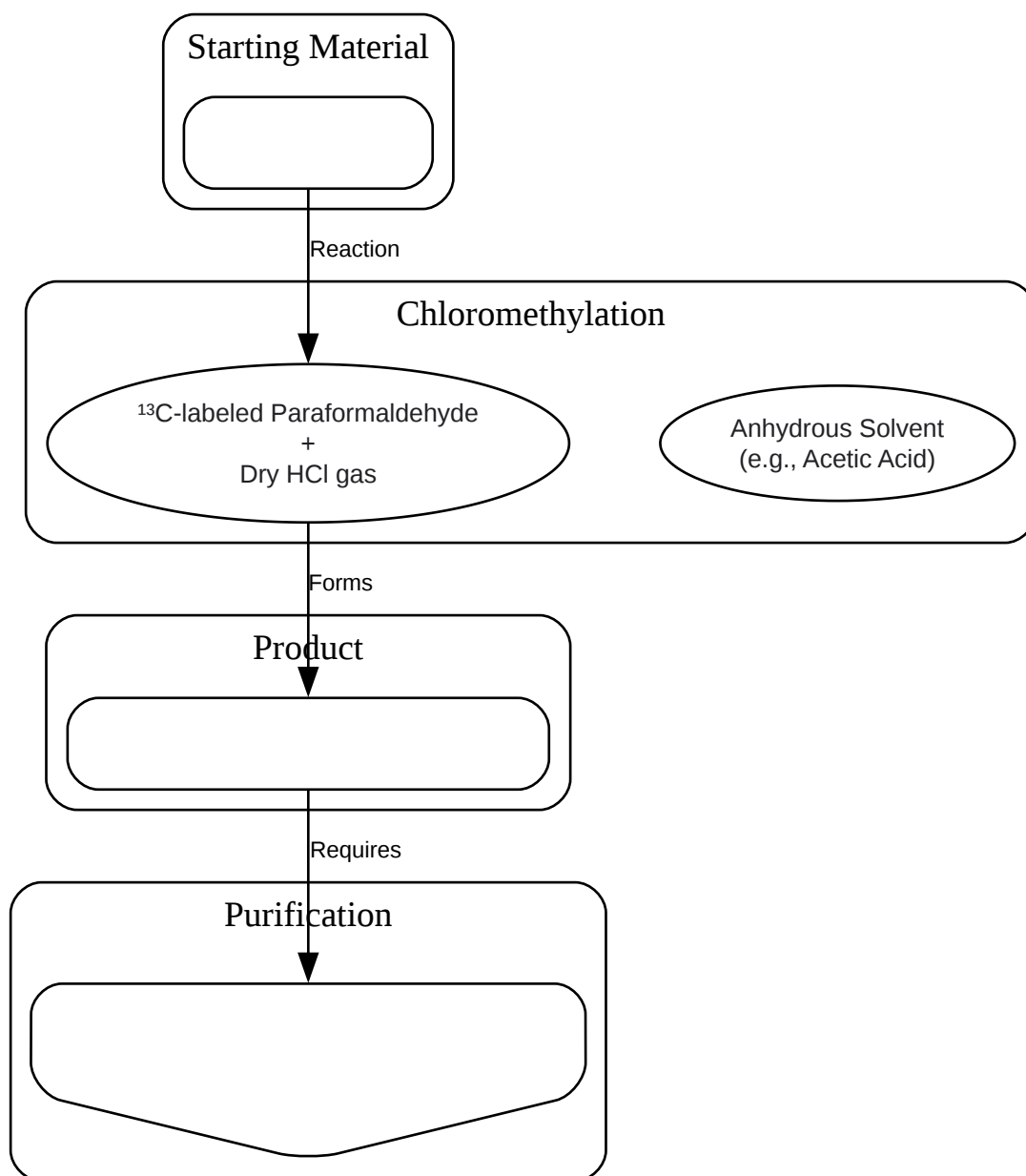
Benz[a]anthracene-7-chloromethane-¹³C is available from a limited number of specialized chemical suppliers. Pricing is generally provided upon request and can vary based on quantity and purity.

| Supplier | Website | Contact for Pricing | Notes |
|----------------|------------------|---------------------|--|
| Clearsynth | --INVALID-LINK-- | --INVALID-LINK-- | Certificate of Analysis provided. For research purposes only.[1] |
| LGC Standards | --INVALID-LINK-- | Inquiry required | High-quality reference standards.[2] |
| MedChemExpress | --INVALID-LINK-- | Inquiry required | Sold as a stable isotope.[3] |

Synthesis and Preparation

While a specific, detailed synthesis protocol for Benz[a]anthracene-7-chloromethane-¹³C is not readily available in the public domain, a general approach can be inferred from the synthesis of

related chlorinated benz[a]anthracene derivatives. The following workflow outlines a plausible synthetic route.



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A generalized workflow for the synthesis of Benz[a]anthracene-7-chloromethane-¹³C.

General Experimental Protocol for Chlorination (Adapted from similar reactions):

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer and a gas inlet under an inert atmosphere (e.g., nitrogen or argon), dissolve Benz[a]anthracene in an appropriate anhydrous solvent.
- **Reagent Addition:** Introduce ^{13}C -labeled paraformaldehyde and bubble dry hydrogen chloride gas through the solution at a controlled temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, the reaction mixture is quenched with cold water and extracted with a suitable organic solvent. The organic layer is then washed, dried, and concentrated.
- **Purification:** The crude product is purified by column chromatography on silica gel followed by recrystallization to yield the final product.

Biological Activity and Potential Research Applications

Benz[a]anthracene and its derivatives are well-documented carcinogens. The primary mechanism of their toxicity involves metabolic activation to reactive intermediates that can form covalent adducts with DNA, leading to mutations and potentially initiating cancer.

Known Biological Effects:

- **Carcinogenicity:** Benz[a]anthracene is classified as a substance that may reasonably be anticipated to be a human carcinogen.^{[4][5]} Studies in animal models have shown that oral administration of benz[a]anthracene can induce tumors.
- **Neoplasm Inhibitory Activity:** Some benzanthracene derivatives have also been noted to display neoplasm inhibitory activity, suggesting a complex biological profile.^[1]

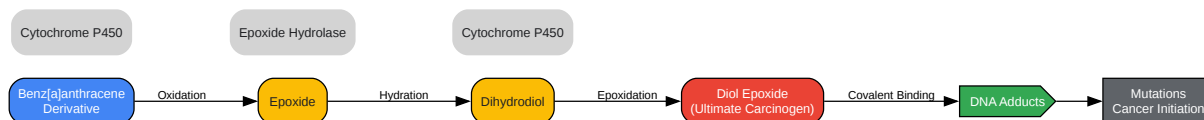
Potential Research Applications for the ^{13}C -Labeled Compound:

- **Metabolic Fate Studies:** The ^{13}C label allows for tracing the metabolic pathways of the compound in vitro and in vivo using techniques like mass spectrometry.

- **DNA Adduct Analysis:** Researchers can use this labeled compound to quantify the formation of DNA adducts, providing insights into the mechanisms of carcinogenesis.
- **Toxicokinetics:** The stable isotope label facilitates the study of the absorption, distribution, metabolism, and excretion (ADME) of the compound.

Inferred Signaling Pathway: Metabolic Activation of Benz[a]anthracene Derivatives

While the specific signaling pathways affected by Benz[a]anthracene-7-chloromethane are not detailed in the available literature, the metabolic activation pathway of the related and well-studied compound, 7-methylbenz[a]anthracene, provides a relevant model. This pathway involves a series of enzymatic reactions that convert the parent compound into a highly reactive diol epoxide, which is the ultimate carcinogenic species.



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Metabolic activation pathway of a benz[a]anthracene derivative leading to DNA adduct formation.

This diagram illustrates the multi-step enzymatic process that transforms a relatively inert PAH into a potent carcinogen. The use of ^{13}C -labeled Benz[a]anthracene-7-chloromethane would be instrumental in elucidating the specific metabolites formed and their rates of formation in this pathway.

Safety and Handling

Benz[a]anthracene and its derivatives should be handled with extreme caution due to their potential carcinogenicity.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Handling: Handle in a well-ventilated fume hood to avoid inhalation of dust or vapors.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.

For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on publicly available data. The information regarding synthesis and experimental protocols is generalized due to a lack of specific published methods for Benz[a]anthracene-7-chloromethane-¹³C. Researchers should consult original research articles and safety data sheets before undertaking any experimental work.

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